

# Physical and chemical properties of 3-Acetyl-5-chlorothiophene-2-sulfonamide

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## Compound of Interest

Compound Name: 3-Acetyl-5-chlorothiophene-2-sulfonamide

Cat. No.: B041278

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## An In-depth Technical Guide to 3-Acetyl-5-chlorothiophene-2-sulfonamide

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analytical methodologies for **3-Acetyl-5-chlorothiophene-2-sulfonamide** (CAS No: 160982-10-5). This compound is a key intermediate in the synthesis of various pharmaceutical agents, including the carbonic anhydrase inhibitor Brinzolamide.<sup>[1][2]</sup>

## Core Physical and Chemical Properties

**3-Acetyl-5-chlorothiophene-2-sulfonamide** is an off-white solid organic compound.<sup>[1]</sup> Its structure, featuring a sulfonamide group, makes it a valuable building block in medicinal chemistry.<sup>[3]</sup> The sulfonamide moiety often serves as a zinc-binding group, which is crucial for the potent inhibition of metalloenzymes like carbonic anhydrase.<sup>[3]</sup>

The quantitative physical and chemical data for this compound are summarized in the table below for ease of reference.

Property	Value	Source(s)
CAS Number	160982-10-5	[1][3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClNO <sub>3</sub> S <sub>2</sub>	[1][3][4][6]
Molecular Weight	239.7 g/mol	[3][4][7]
Melting Point	182 °C (decomposition)	[1][5]
Boiling Point	453 °C at 760 mmHg	[1][6]
Density	1.583 g/cm <sup>3</sup>	[1][6]
Flash Point	227.7 °C	[1]
Vapor Pressure	2.15E-08 mmHg at 25°C	[1]
Refractive Index	1.596	[1]
Appearance	Off-white solid / White powder	[1][2][8]
Solubility	Soluble in Methanol; Low solubility in water	[1][8]
pKa	9.29 ± 0.60 (Predicted)	[1]
Storage	Store at 2–8 °C under inert gas (Nitrogen or Argon)	[1][6]

## Synthesis and Experimental Protocols

The synthesis of **3-Acetyl-5-chlorothiophene-2-sulfonamide** is a multi-step process. A common pathway involves the conversion of a benzylthio group on a thiophene precursor into the final sulfonamide group.[9]

### Experimental Protocol: Synthesis via Oxidative Chlorination

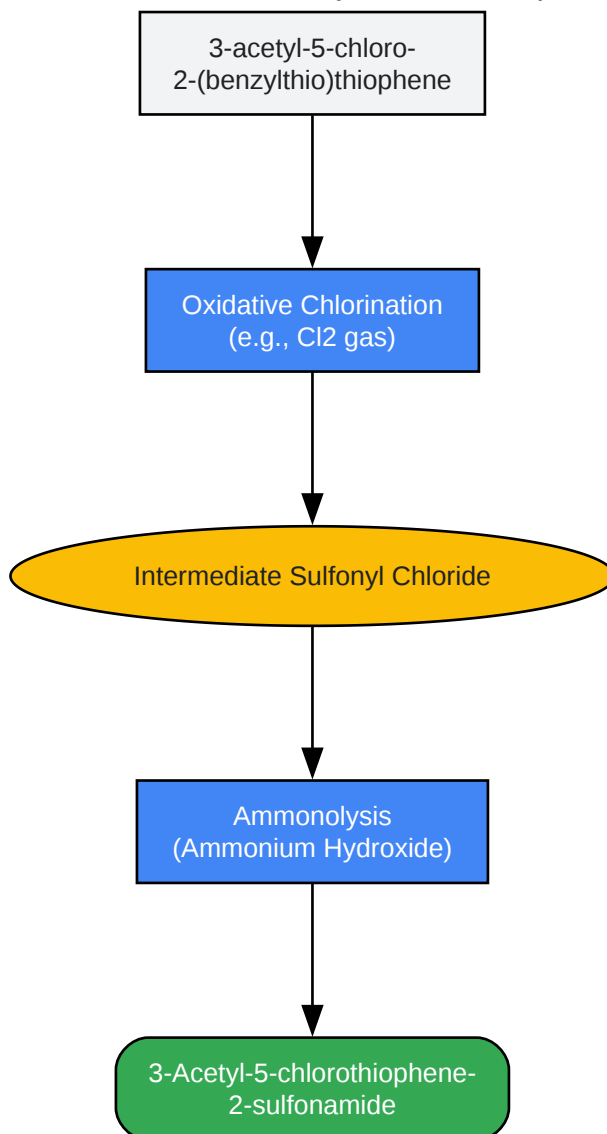
This protocol is based on methodologies described in patent literature for preparing the target compound from 3-acetyl-5-chloro-2-(benzylthio)thiophene.[9]

- **Oxidative Chlorination:** The starting material, 3-acetyl-5-chloro-2-(benzylthio)thiophene, is subjected to oxidative chlorination. This can be achieved by bubbling chlorine gas through a

solution of the thioether in a solvent mixture, such as ethyl acetate and water, to form an intermediate sulfonyl chloride.[9] Another method involves using chlorine gas in dilute aqueous acetic acid or hydrochloric acid.[9]

- Ammonolysis: The resulting sulfonyl chloride intermediate is then treated in situ with an ammonium hydroxide solution.[9] This step converts the sulfonyl chloride group into the desired sulfonamide group.
- Alternative Ammonolysis: An alternative route involves treating the intermediate sulfonyl chloride with ammonia gas to produce an intermediate sulfenamide.[9]
- Oxidation: The sulfenamide is then oxidized using hydrogen peroxide in the presence of a catalyst like sodium tungstate dihydrate to yield the final product, 3-acetyl-5-chloro-2-thiophenesulfonamide.[9]

## General Synthesis Workflow for 3-Acetyl-5-chlorothiophene-2-sulfonamide

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Caption: A simplified workflow for the synthesis of the target compound.

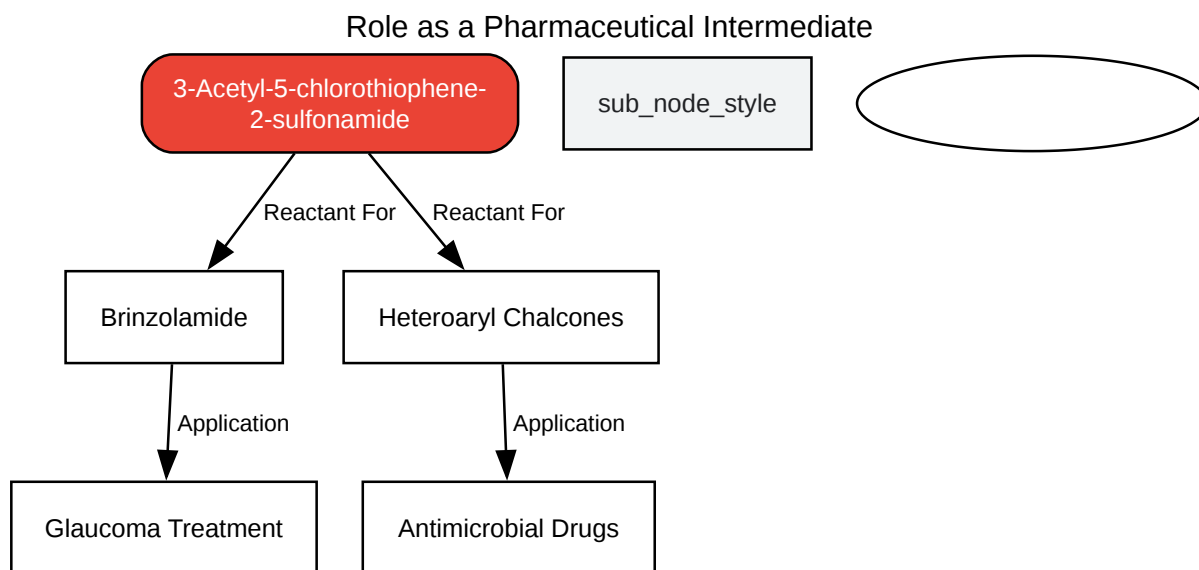
## Role in Pharmaceutical Development

This compound is a crucial intermediate in the production of several pharmaceutical agents, particularly for ophthalmic and antimicrobial applications.<sup>[2][3]</sup>

- **Brinzolamide Synthesis:** It is a reactant used for the preparation of Brinzolamide, a topical carbonic anhydrase inhibitor used to treat glaucoma by reducing intraocular pressure.<sup>[1][2]</sup>

[\[5\]](#)

- Antimicrobial Agents: It is also used to prepare heteroaryl chalcones, which have shown potent antimicrobial properties against various bacterial strains.[\[1\]](#)[\[3\]](#)[\[5\]](#)



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Caption: Logical relationship of the compound as a key intermediate.

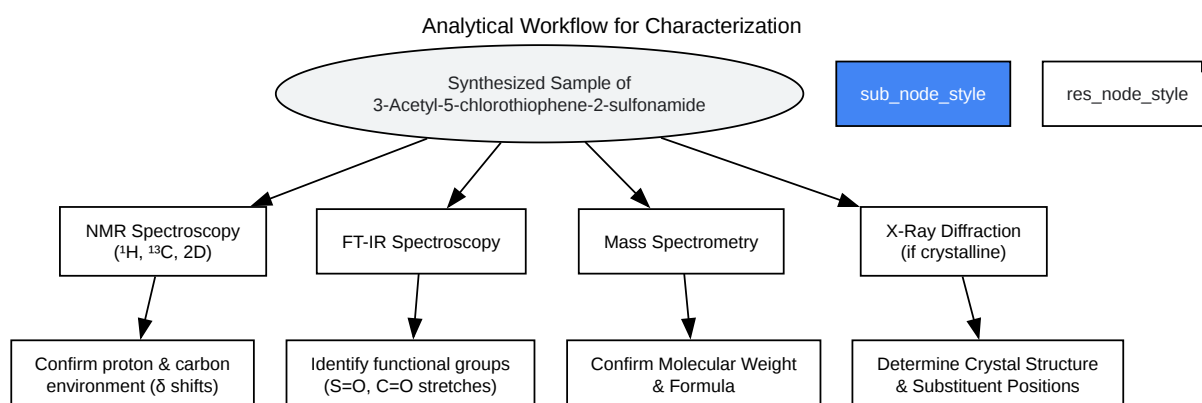
## Analytical and Characterization Protocols

A suite of analytical techniques is essential for confirming the structure and purity of **3-Acetyl-5-chlorothiophene-2-sulfonamide**.

Experimental Protocol: Compound Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Used to identify the aromatic protons of the thiophene ring (typically in the  $\delta$  7.2–7.8 ppm range) and the protons of the acetyl methyl group ( $\delta$  2.1–2.3 ppm).[\[3\]](#)
  - $^{13}\text{C}$  NMR: Provides information on the carbon skeleton of the molecule.

- 2D NMR (COSY, HSQC): Employed to assign proton-proton and proton-carbon coupling patterns, which helps in resolving complex or overlapping signals.[3]
- Fourier-Transform Infrared (FT-IR) Spectroscopy:
  - This technique is used to confirm the presence of key functional groups. Expected characteristic stretches include the S=O of the sulfonamide group (1150–1350  $\text{cm}^{-1}$ ) and the C=O of the acetyl group (1680–1720  $\text{cm}^{-1}$ ).[3]
- Mass Spectrometry (MS):
  - Confirms the molecular weight of the compound (239.7 g/mol ).[3][7] High-resolution mass spectrometry can be used to confirm the elemental composition.
- X-ray Diffraction (XRD):
  - For crystalline material, XRD is critical for resolving the crystal structure and confirming the precise positions of the substituents on the thiophene ring.[3]



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Caption: Standard experimental workflow for structural characterization.

## Chemical Reactivity

The compound can undergo several types of chemical reactions, making it a versatile intermediate:[3]

- Oxidation: The compound can be oxidized to form sulfonic acids.[3]
- Reduction: The sulfonamide group can be reduced to an amine.[3]
- Substitution: The chlorine atom on the thiophene ring can be replaced with other functional groups through halogen substitution reactions.[3]
- Bromination: The acetyl group can be brominated using agents like pyridinium bromide perbromide to form 3-bromoacetyl-5-chloro-2-thiophenesulfonamide, another useful intermediate.[9]

## Safety and Handling

According to GHS classifications, this compound is considered a warning-level hazard.[7]

- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- Precautions: Standard laboratory personal protective equipment should be used, including safety glasses and gloves. Handling should be done in a well-ventilated area.[7] Refer to the specific Safety Data Sheet (SDS) for complete handling and disposal information.

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## References

- 1. healthchems.lookchem.com [healthchems.lookchem.com]
- 2. nbinnno.com [nbinnno.com]

- 3. 3-Acetyl-5-chlorothiophene-2-sulfonamide | High Purity [benchchem.com]
- 4. anaxlab.com [anaxlab.com]
- 5. 3-Acetyl-5-chlorothiophene-2-sulfonamide | 160982-10-5 [chemicalbook.com]
- 6. bocsci.com [bocsci.com]
- 7. 3-Acetyl-2-(aminosulfonyl)-5-chlorothiophene | C<sub>6</sub>H<sub>6</sub>ClNO<sub>3</sub>S<sub>2</sub> | CID 15294528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Acetyl-5-Chlorothiophene-2-Sulfonamide | CAS 147923-07-9 | Structure, Properties, Applications & Manufacturer China [chemheterocycles.com]
- 9. WO2010103550A2 - Process for the preparation of intermediates - Google Patents [patents.google.com]
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